

An In-depth Technical Guide to (4-(Pyridin-3-yl)phenyl)methanol

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Compound of Interest

Compound Name: (4-(Pyridin-3-yl)phenyl)methanol

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Introduction

(4-(Pyridin-3-yl)phenyl)methanol is a biaryl compound of significant interest in medicinal chemistry and materials science. Its structure, featuring a pyridine ring linked to a benzyl alcohol moiety, makes it a valuable synthetic intermediate for the development of novel therapeutic agents and functional materials. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis via a Suzuki-Miyaura coupling reaction, and a visualization of the reaction mechanism.

Chemical Identity and Synonyms

The nomenclature and various identifiers for **(4-(Pyridin-3-yl)phenyl)methanol** are crucial for accurate documentation and database searches.

- IUPAC Name: (4-pyridin-3-ylphenyl)methanol[1]
- Synonyms:
 - (4-PYRID-3-YLPHENYL)METHANOL[1]
 - [4-(pyridin-3-yl)phenyl]methanol[1]

- 4-(Pyridin-3-yl)benzyl alcohol

Physicochemical Properties

A summary of the key quantitative data for **(4-(Pyridin-3-yl)phenyl)methanol** is presented in the table below. These properties are essential for its handling, characterization, and application in further chemical synthesis.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ NO	PubChem[1]
Molecular Weight	185.22 g/mol	PubChem[1]
CAS Number	217189-04-3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	185.084063974 Da	PubChem[1]
Topological Polar Surface Area	33.1 Å ²	PubChem[1]
Heavy Atom Count	14	PubChem

Experimental Protocols: Synthesis via Suzuki-Miyaura Coupling

The Suzuki-Miyaura cross-coupling reaction is a robust and widely used method for the formation of carbon-carbon bonds, particularly for the synthesis of biaryl compounds like **(4-(Pyridin-3-yl)phenyl)methanol**. This protocol describes a general procedure for its synthesis from 3-bromopyridine and (4-(hydroxymethyl)phenyl)boronic acid.

Reaction Scheme:

Materials and Reagents:

- 3-Bromopyridine
- (4-(Hydroxymethyl)phenyl)boronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Sodium carbonate (Na_2CO_3)
- 1,4-Dioxane
- Water (degassed)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Magnesium sulfate (MgSO_4)
- Nitrogen gas (inert atmosphere)

Equipment:

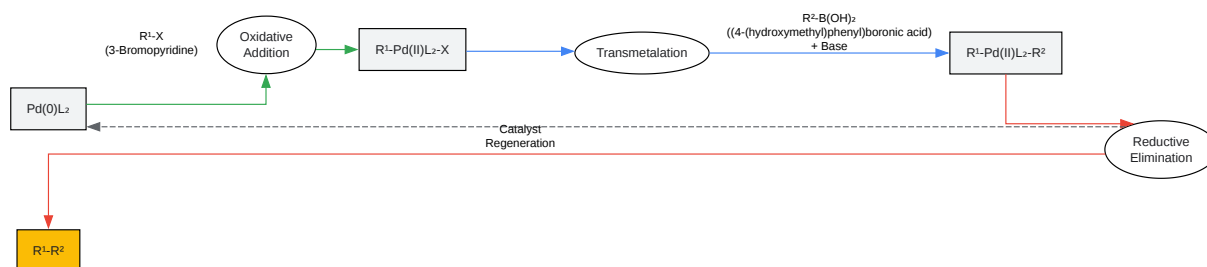
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** To a round-bottom flask, add 3-bromopyridine (1.0 eq), (4-(hydroxymethyl)phenyl)boronic acid (1.2 eq), sodium carbonate (2.5 eq), palladium(II) acetate (0.02 eq), and triphenylphosphine (0.08 eq).
- **Solvent Addition:** Add a 3:1 mixture of 1,4-dioxane and degassed water to the flask.
- **Inert Atmosphere:** Purge the reaction mixture with nitrogen gas for 15-20 minutes to ensure an inert atmosphere.
- **Reaction:** Heat the mixture to reflux (approximately 90-100 °C) with vigorous stirring. Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 12-24 hours.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and water.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice more with ethyl acetate.
- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **(4-(Pyridin-3-yl)phenyl)methanol**.

Reaction Mechanism: Suzuki-Miyaura Coupling

The catalytic cycle of the Suzuki-Miyaura coupling is a well-established mechanism involving a palladium catalyst. The key steps are oxidative addition, transmetalation, and reductive elimination.



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References

- 1. (4-(Pyridin-3-yl)phenyl)methanol | $\text{C}_{12}\text{H}_{11}\text{NO}$ | CID 1515243 - PubChem [pubchem.ncbi.nlm.nih.gov]
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